

3-Methylpentane CAS number and safety data

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Compound of Interest

Compound Name: 3-Methylpentane

Cat. No.: B165638

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An In-depth Technical Guide to **3-Methylpentane**: CAS Number and Safety Data

Introduction

3-Methylpentane (C₆H₁₄) is a branched-chain alkane and an isomer of hexane.[1] It is a colorless, volatile liquid with a mild, gasoline-like odor.[2][3][4] Primarily utilized as a solvent in organic synthesis, a lubricant, and a raw material for producing carbon black, it is also a component of gasoline and various consumer products like quick-drying glues.[1][5] This guide provides a comprehensive overview of its Chemical Abstracts Service (CAS) number and detailed safety data for researchers, scientists, and drug development professionals.

Chemical Identification

Proper identification is critical for regulatory compliance and safety. The definitive CAS number for **3-Methylpentane** is 96-14-0.[2][6][7][8]

Identifier	Value
Chemical Name	3-Methylpentane
CAS Number	96-14-0[2][7][8]
Molecular Formula	C ₆ H ₁₄ [2][7][8]
Molecular Weight	86.18 g/mol [2][7][8]
EC Number	202-481-4[2]
UN Number	1208[2][8]
Synonyms	Diethylmethylethane[2][7]

Physical and Chemical Properties

Understanding the physical and chemical properties of **3-Methylpentane** is essential for safe handling, storage, and use in experimental design.

Property	Value
Appearance	Colorless liquid[2]
Odor	Mild, gasoline-like[3]
Boiling Point	63.2 - 64 °C[2][6]
Melting Point	-162.9 °C[2][6]
Flash Point	-7 °C to -6.6 °C (Closed Cup)[2][6]
Density	0.664 g/mL at 25 °C
Vapor Pressure	135 mmHg at 17 °C; 190 mmHg at 25°C[2]
Vapor Density	2.97 - 3.0 (Air = 1)[2]
Autoignition Temperature	278 °C (532 °F)[2][4]
Explosive Limits	Lower: ~1.2% (V); Upper: ~7.7% (V)[9]
Refractive Index	n _{20/D} 1.376
Solubility	Soluble in ethanol, ether, acetone, benzene, carbon tetrachloride.[2] Insoluble in water (17.9 mg/L at 25 °C).[6]

Safety and Hazard Information

3-Methylpentane is a hazardous chemical requiring stringent safety protocols. It is highly flammable and poses several health risks upon exposure.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapour[10]
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways[10]
Skin Irritation	Category 2	H315: Causes skin irritation[10]
Serious Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H336: May cause drowsiness or dizziness[10]
Hazardous to the Aquatic Environment (Chronic)	Category 2	H411: Toxic to aquatic life with long lasting effects[10]

Exposure Limits

Organization	Limit Type	Value
OSHA	PEL-TWA	100 ppm (350 mg/m ³)[3]
NIOSH	REL-TWA (10-hour)	100 ppm (350 mg/m ³)[3]
ACGIH	TLV-TWA (8-hour)	500 ppm[10]
ACGIH	STEL	1000 ppm[10]

Toxicological Information

Exposure to **3-Methylpentane** primarily occurs through inhalation and can impact the nervous system.[1]

- Acute Effects: Inhalation of high concentrations can cause irritation, headaches, drowsiness, dizziness, and loss of coordination.[1][11] If the liquid is swallowed, it can enter the airways and may cause aspiration pneumonitis.[10]

- Chronic Effects: Prolonged exposure can affect the central and peripheral nervous systems. [1] The substance also defats the skin, which may lead to dryness or cracking with repeated contact.[10]
- Specific Studies: A subacute inhalation study in rats determined a No Observable Adverse Effect Level (NOAEL) to be above 4,540 ppm for exposure of 6 hours/day, 5 days/week for 4 weeks.[5][11] No mortality or significant clinical signs were observed in the study.[5]

Experimental Protocols

Subacute Inhalation Toxicity Study (Rat Model)

The NOAEL for **3-Methylpentane** was determined based on the following experimental design, in accordance with OECD Test Guideline 412:[5]

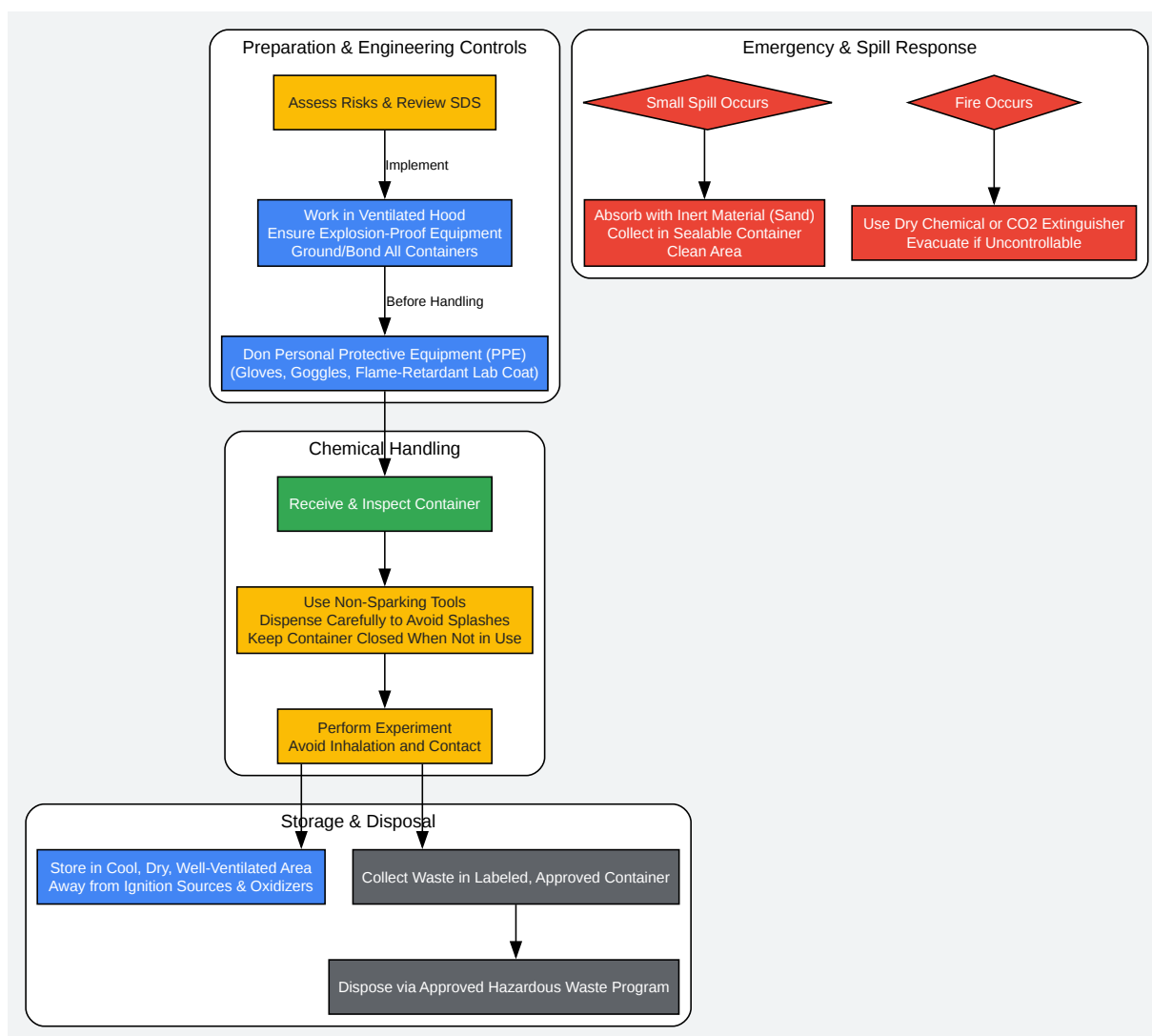
- Test Animals: Sprague Dawley rats were used for the study.[5]
- Exposure Groups: Animals were divided into four groups and exposed to 0 ppm (control), 284 ppm, 1,135 ppm, and 4,540 ppm of **3-Methylpentane**. [5]
- Exposure Conditions: Exposure was conducted via whole-body inhalation for 6 hours per day, 5 days a week, for a total of 4 weeks.[5]
- Parameters Monitored: Throughout the study, researchers monitored and recorded mortality, clinical signs, body weight, food consumption, hematology, serum chemistry, and organ weights.[5]
- Endpoint Analysis: At the conclusion of the study, gross and histopathological examinations were performed to identify any treatment-related effects.[5]

Physicochemical Properties Determination

Standardized testing protocols are used to determine the physicochemical properties listed in safety data sheets. For instance, the flash point is determined using a "closed cup" method, a standard procedure for volatile liquids.[6]

Safe Handling and Storage

The following diagram outlines the logical workflow for the safe handling of **3-Methylpentane** in a laboratory setting.



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Caption: Workflow for Safe Handling of **3-Methylpentane**.

Key Handling and Storage Precautions

- Ventilation: Always handle **3-Methylpentane** in a well-ventilated area or under a chemical fume hood to minimize inhalation exposure.[10][12]
- Ignition Sources: It is a highly flammable liquid. Keep away from heat, sparks, open flames, and other ignition sources.[10][13] Use non-sparking tools and explosion-proof electrical equipment.[10][14]
- Electrostatic Discharge: Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment during transfer.[10][13]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles or a face shield, and flame-retardant clothing.[12]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[12][14]
- Spill Response: In case of a spill, remove all ignition sources.[9] Absorb the spill with an inert material like sand and collect it in a sealable container for disposal.[12] Do not let the chemical enter drains.[13]

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